

commercial suppliers and purchasing of (3-fluoropyrid-2-yl)methanol

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Compound of Interest

Compound Name: (3-fluoropyrid-2-yl)methanol

Cat. No.: B151536

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An In-depth Technical Guide to the Commercial Sourcing and Application of **(3-fluoropyrid-2-yl)methanol**

For researchers, scientists, and professionals in drug development, the accessibility and quality of key chemical intermediates are paramount. **(3-fluoropyrid-2-yl)methanol**, a fluorinated pyridine derivative, serves as a valuable building block in the synthesis of complex molecules, particularly in the pharmaceutical industry. This guide provides a comprehensive overview of its commercial availability, purchasing considerations, technical specifications, and relevant experimental protocols.

Physicochemical Properties

(3-fluoropyrid-2-yl)methanol is a pyridine derivative characterized by the presence of a fluorine atom at the 3-position and a hydroxymethyl group at the 2-position. These functional groups impart unique reactivity and properties that are advantageous in medicinal chemistry.

Property	Value	Reference
CAS Number	31181-79-0	[1]
Molecular Formula	C6H6FNO	[1]
Molecular Weight	127.12 g/mol	[1]
Boiling Point	194.3 ± 25.0 °C at 760 mmHg	[1]
Density	1.3 ± 0.1 g/cm ³	[1]
Flash Point	71.3 ± 23.2 °C	[1]
Refractive Index	1.524	[1]
Storage Conditions	Room temperature	[1]

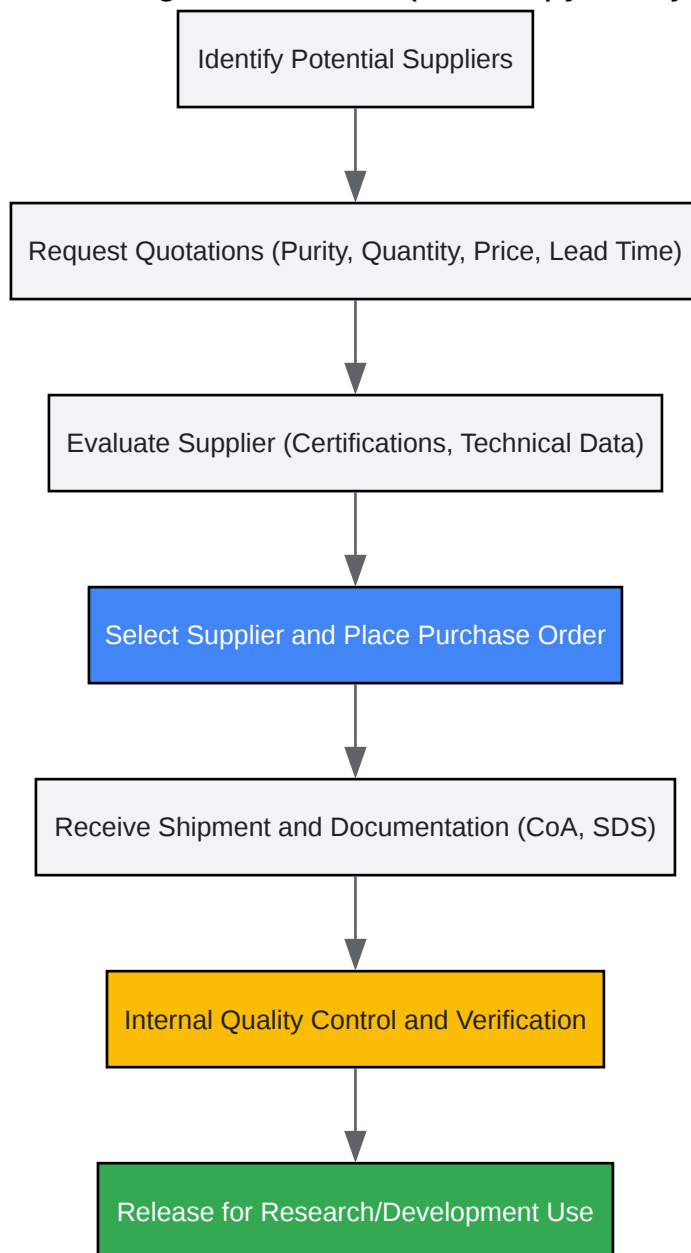
Commercial Suppliers and Purchasing

A variety of chemical suppliers offer **(3-fluoropyrid-2-yl)methanol**, catering to different scales of research and development needs. When sourcing this compound, it is crucial to consider factors such as purity, quantity, lead time, and the supplier's qualifications.

Supplier	Purity	Available Quantities	Additional Information
GIHI CHEMICALS CO.,LIMITED	>99%	Custom	A manufacturer with ISO, FDA, and CE certifications.[1]
Parchem	Not specified	Not specified	Specialty chemical supplier.[2]
iChemical	Not specified	≥ 1.0 kg	Offers custom packages and synthesis.[3]
CP Lab Chemicals	min 97%	1 gram	For professional manufacturing, research, and industrial use only.
Laibo Chem	98%	250mg	-
Oakwood Products, Inc.	Not specified	Not specified	Provides Safety Data Sheets.[4]
Ambeed, Inc.	Not specified	Not specified	Specializes in building blocks and advanced intermediates.[5]
SAGECHEM LIMITED	Not specified	Not specified	A chemical R&D, manufacturing, and distribution company. [5]
Hangzhou Leap Chem Co., Ltd.	Not specified	Not specified	Specializes in supplying fine chemicals.[5]

The general workflow for procuring **(3-fluoropyrid-2-yl)methanol** involves identifying a suitable supplier, requesting a quote, and placing an order, followed by shipment and internal quality control.

General Purchasing Workflow for (3-fluoropyrid-2-yl)methanol



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General Purchasing Workflow

Safety and Handling

(3-fluoropyrid-2-yl)methanol is associated with several hazard statements, and appropriate safety precautions must be taken during its handling and use.

- Hazard Statements:
 - H302: Harmful if swallowed.[1]
 - H312: Harmful in contact with skin.[1]
 - H332: Harmful if inhaled.[1]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][6]
 - P270: Do not eat, drink or smoke when using this product.[1][6]
 - P271: Use only outdoors or in a well-ventilated area.[1][6]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][6]
 - P301+P317: IF SWALLOWED: Get medical help.[1][6]
 - P302+P352: IF ON SKIN: Wash with plenty of water.[1][6]
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1][6]
 - P501: Dispose of contents/container to an approved waste disposal plant.[1][6][7]

Always consult the material safety data sheet (MSDS) provided by the supplier for complete safety information.[4][6][7][8]

Experimental Protocols: Synthesis

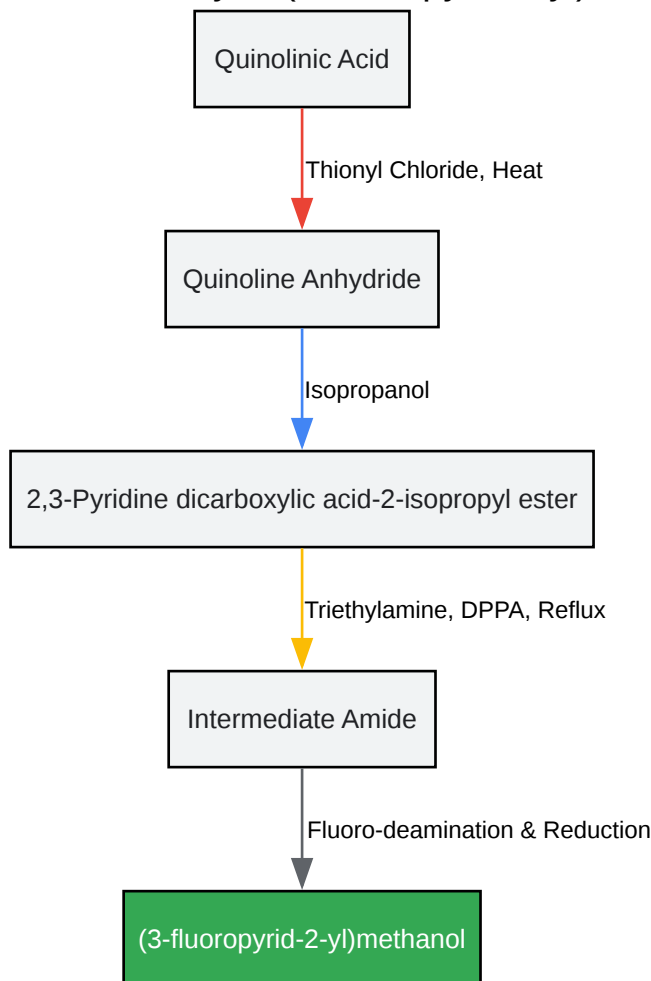
One reported method for the synthesis of **(3-fluoropyrid-2-yl)methanol** starts from quinolinic acid.[9] This process involves several key steps, including anhydrazination, esterification, amidation, fluoro-deamination, and reduction.

A Novel Synthetic Route for **(3-fluoropyrid-2-yl)methanol**

This synthetic pathway provides a cost-effective method with a high yield and good quality for industrial-scale production.^[9]

- Step 1: Anhydridization of Quinolinic Acid
 - Quinolinic acid and thionyl chloride are added to an organic solvent.
 - The mixture is heated to facilitate the reaction, yielding quinoline anhydride.^[9]
- Step 2: Esterification
 - The resulting quinoline anhydride is reacted with isopropanol.^[9]
- Step 3: Amidation and Rearrangement
 - 2,3-pyridine dicarboxylic acid-2-isopropyl ester and triethylamine are dissolved in an organic solvent.
 - Diphenylphosphoryl azide (DPPA) is added, and the mixture is heated under reflux.^[9]
- Step 4: Fluoro-deamination and Reduction
 - The intermediate from the previous step undergoes fluoro-deamination.
 - This is followed by the reduction of the ester group to yield the final product, **(3-fluoropyrid-2-yl)methanol**.^[9]

Synthetic Pathway of (3-fluoropyrid-2-yl)methanol



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Synthetic Pathway

Applications in Drug Development

The introduction of a fluorine atom into a molecule can significantly alter its biological properties, including metabolic stability and binding affinity. The 3-fluoropyridine moiety is a common structural motif in medicinal chemistry.^[10] (Pyridin-2-yl)methanol derivatives have been investigated as antagonists for the transient receptor potential vanilloid 3 (TRPV3), which is implicated in pain sensation and skin disorders.^[11] The unique electronic properties of the fluorinated pyridine ring make **(3-fluoropyrid-2-yl)methanol** a valuable precursor for the synthesis of novel therapeutic agents.

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